

# Personal protective equipment for handling FMF-04-159-R

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## Compound of Interest

Compound Name: FMF-04-159-R

Cat. No.: B10825826

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## Essential Safety and Handling Guide for FMF-04-159-R

For researchers, scientists, and drug development professionals, this guide provides critical safety and logistical information for the handling, use, and disposal of **FMF-04-159-R**, a potent and reversible inhibitor of Cyclin-Dependent Kinase 14 (CDK14) and 16 (CDK16).

**FMF-04-159-R** is a valuable tool in cell cycle research and cancer studies. Adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. The following information, compiled from available safety data and technical information, outlines the necessary precautions and procedures for the safe handling of this compound.

## Personal Protective Equipment (PPE)

When handling **FMF-04-159-R**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield are required to prevent eye contact.
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected prior to use and replaced if damaged.
Body Protection	A laboratory coat should be worn at all times. For procedures with a higher risk of splashing, consider additional protective clothing such as an apron or sleeves.
Respiratory Protection	If handling the compound as a powder or if there is a risk of aerosolization, a NIOSH-approved respirator is recommended. Ensure proper fit and use.

## Operational and Disposal Plans

### Handling and Storage

Proper handling and storage are crucial for maintaining the stability and activity of **FMF-04-159-R**, as well as for preventing accidental exposure.

- Handling:
  - Avoid inhalation of dust and direct contact with skin and eyes.
  - Use the compound in a well-ventilated area, preferably in a chemical fume hood.
  - Wash hands thoroughly after handling.
- Storage:
  - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
  - Recommended storage temperature is -20°C for long-term stability.<sup>[1]</sup>

- Keep away from incompatible materials such as strong oxidizing agents.

## Disposal Plan

Dispose of **FMF-04-159-R** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- **Unused Compound:** Unused **FMF-04-159-R** should be disposed of as hazardous chemical waste. Do not discard in standard laboratory trash or down the drain.
- **Contaminated Materials:** All disposable labware, gloves, and other materials that have come into contact with **FMF-04-159-R** should be collected in a designated, sealed container and disposed of as hazardous waste.

## Quantitative Data Summary

The following table summarizes key quantitative data for **FMF-04-159-R**.[\[1\]](#)

Property	Value
Molecular Weight	685.02 g/mol
Formula	C <sub>28</sub> H <sub>32</sub> Cl <sub>3</sub> N <sub>7</sub> O <sub>5</sub> S
Purity	≥98%
Solubility	Soluble to 100 mM in DMSO and to 50 mM in ethanol.
Storage	Store at -20°C.

## Experimental Protocols

### Preparation of Stock Solutions

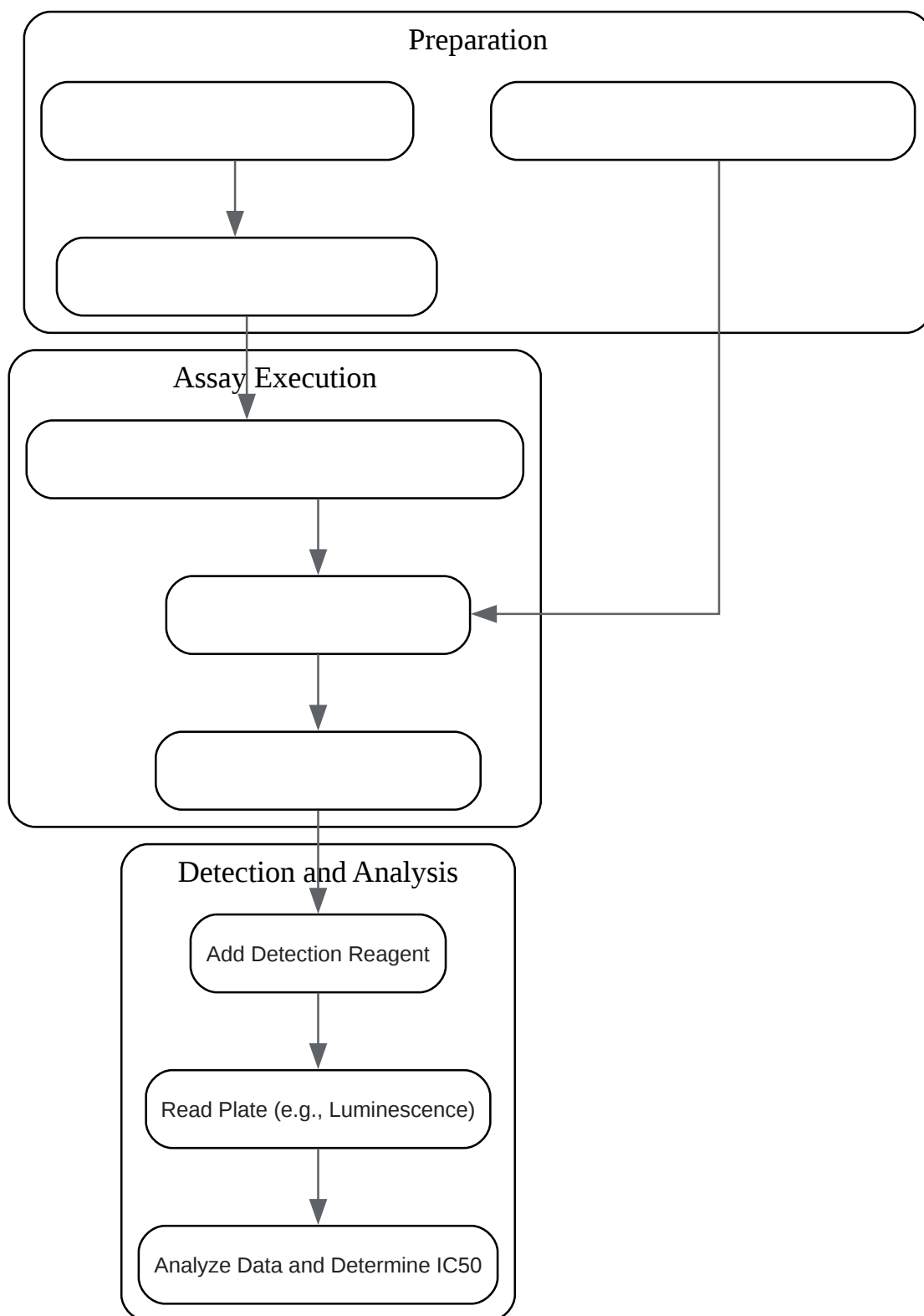
To prepare stock solutions of **FMF-04-159-R**, the following steps should be followed:

- Determine the required concentration and volume of the stock solution.
- Calculate the mass of **FMF-04-159-R** needed using the following formula:

- $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Weigh the calculated amount of **FMF-04-159-R** in a suitable container, preferably in a chemical fume hood.
- Add the appropriate solvent (e.g., DMSO or ethanol) to the container.
- Mix thoroughly until the compound is completely dissolved. Gentle warming or vortexing may be used to aid dissolution.
- Store the stock solution at -20°C or as recommended for the specific experimental conditions.

## CDK14/16 Inhibition Assay

The following is a general workflow for assessing the inhibitory activity of **FMF-04-159-R** on CDK14 or CDK16.

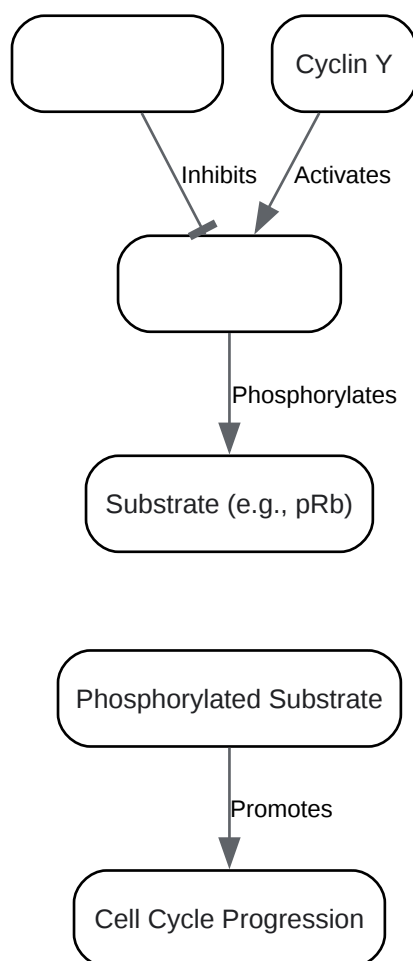


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Caption: A generalized workflow for a CDK14/16 kinase inhibition assay.

## Signaling Pathway

**FMF-04-159-R** exerts its biological effect by inhibiting the activity of CDK14 and CDK16, which are key regulators of the cell cycle.



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Caption: The inhibitory effect of **FMF-04-159-R** on the CDK14/16 signaling pathway.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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